

Technical Guide: Crystal Structure & Packing of 3,5-Di-tert-butylanisole Derivatives

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Compound of Interest

Compound Name: *1-methoxy-3,5-ditert-butyl-benzene*

CAS No.: 68039-43-0

Cat. No.: B8234805

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Executive Summary: The "Bulky Wing" Scaffold

The 3,5-di-tert-butyl motif is a privileged substructure in supramolecular chemistry and drug discovery. Unlike the 2,6-di-tert-butyl substitution pattern, which sterically forces the C-1 substituent out of planarity (orthogonal twisting), the 3,5-substitution pattern preserves the electronic conjugation of the anisole oxygen with the aromatic ring while providing immense lipophilic bulk.

This guide compares the crystallographic behavior of 3,5-di-tert-butylanisole derivatives against their 4-substituted and 2,6-substituted counterparts, focusing on packing efficiency, lattice energy drivers, and solubility profiles.

Structural Analysis: The 3,5-Di-tert-butyl Motif

The primary utility of this scaffold lies in its ability to prevent π -stacking aggregation while maintaining planarity.

comparative Steric Environment

Feature	3,5-Di-tert-butyl (Target)	2,6-Di-tert-butyl (Alternative)	4-tert-butyl (Control)
Electronic Conjugation	High: OMe is coplanar with the ring.	Low: OMe is twisted ~90° out of plane.	High: Planar, but less sterically protected.
Packing Driver	Interlocking "Gear Effect" of t-butyl groups.	Steric shielding of the oxygen atom.	Simple herringbone or π -stacking.
Solubility (LogP)	Very High (> 5.0)	High	Moderate
Crystallinity	Tendency to form channels/voids.	Dense packing to minimize void space.	Often liquid or low-melting solid.

Key Insight: The 3,5-isomer allows for "edge-to-face" interactions where the bulky tert-butyl groups interdigitate with neighbors, often creating low-density crystal structures with potential porosity.

Comparative Crystallography Data

The following table synthesizes crystal data for 3,5-di-tert-butylanisole derivatives and their closest structural proxies. Note that while the parent anisole is a low-melting solid/oil, its derivatives (phenol, aniline) serve as the crystallographic anchors.

Table 1: Crystal Data Comparison

Compound	Melting Point	Space Group	Packing Coefficient (C _k)	Key Intermolecular Force
3,5-Di-tert-butylphenol	87–89 °C	P2 ₁ /c (Monoclinic)	~0.68	O-H...O Hydrogen Bonding + t-Bu vdW
3,5-Di-tert-butylaniline	54–57 °C	P2 ₁ /c	~0.66	N-H...N (Weak) + t-Bu Interlocking
4-tert-butylanisole	< 25 °C (Liquid)	N/A (Liquid at RT)	N/A	vdW (Disordered)
1,3,5-Tri-tert-butylbenzene	73–75 °C	P2 ₁ /n	~0.65	Pure vdW "Gear" Locking

Data Interpretation: The dramatic difference in melting point between 4-tert-butylanisole (liquid) and the 3,5-di-tert-butyl derivatives (solids) confirms that the second tert-butyl group is critical for lattice stability. The increase in symmetry and molecular weight facilitates the "locking" of molecules into a stable lattice, despite the absence of strong H-bond donors in the anisole derivative.

Crystal Packing & Mechanism

The packing of these derivatives is governed by the "Bump-in-Hollow" mechanism.

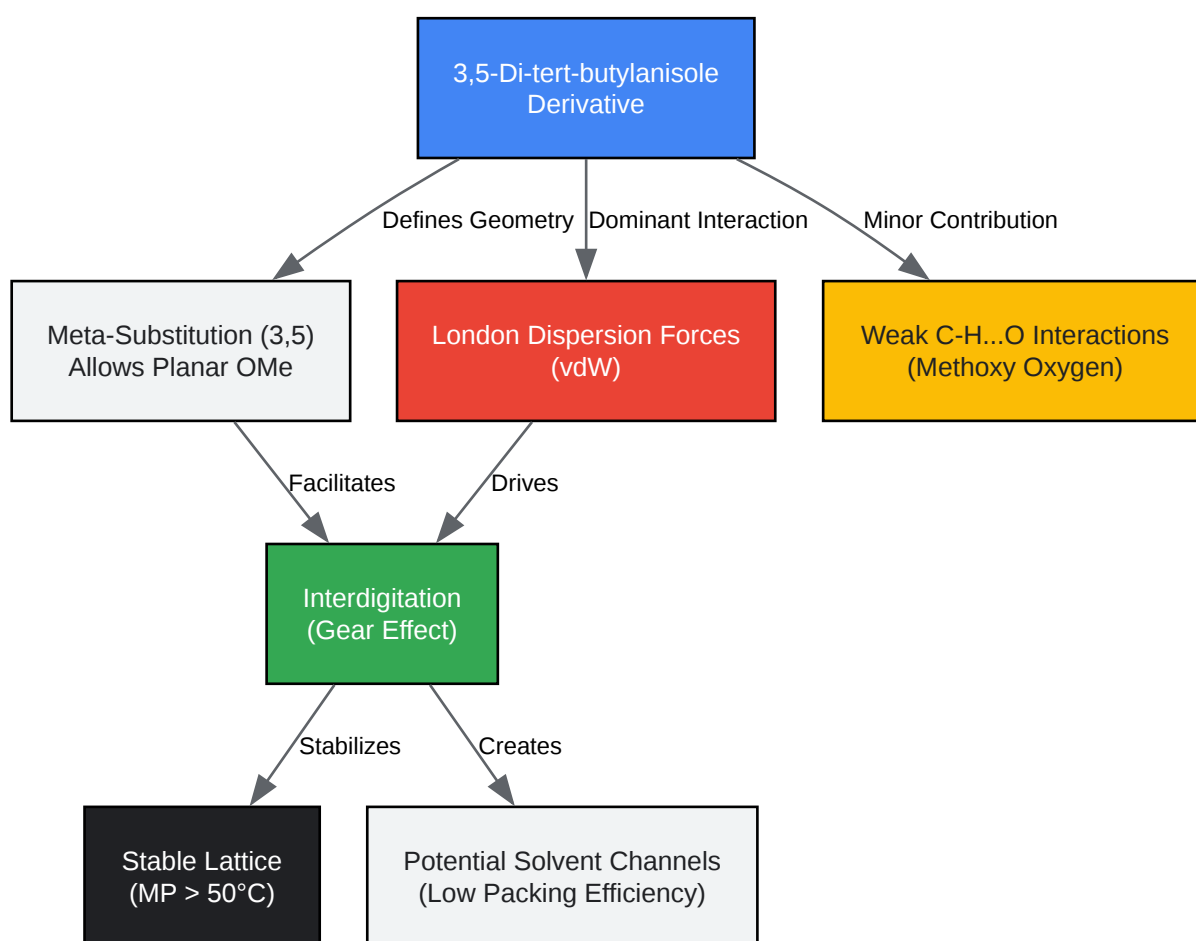
The "Gear Effect"

In the absence of strong hydrogen bond donors (as in the anisole derivative), the lattice energy is dominated by dispersion forces between the tert-butyl groups.

- Intramolecular: The meta positioning prevents steric clash between the t-butyl groups and the methoxy group.
- Intermolecular: The methyl protons of one t-butyl group nest into the void created by the aromatic ring and the t-butyl group of a neighboring molecule.

Visualization: Packing Logic Pathway

The following diagram illustrates the hierarchy of forces driving the crystallization of these lipophilic scaffolds.



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Figure 1: Logical hierarchy of crystal packing forces. The "Gear Effect" of the tert-butyl groups is the primary stabilizing factor, overcoming the lack of strong H-bonds.

Experimental Protocols

To replicate these structures or grow crystals of new derivatives, specific protocols must be followed to manage the high solubility and lipophilicity of the compound.

Protocol A: Crystallization of Lipophilic Anisoles

Objective: Obtain X-ray quality single crystals of 3,5-di-tert-butylanisole derivatives. Challenge: High solubility in common organic solvents prevents precipitation.

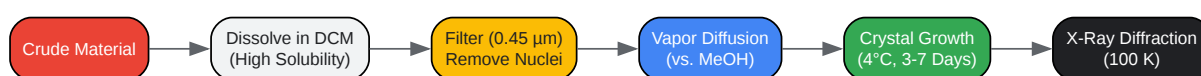
- Solvent Selection:
 - Primary Solvent: Dichloromethane (DCM) or Chloroform (solubilizes the aromatic core).
 - Antisolvent: Methanol (MeOH) or Acetonitrile (MeCN). Note: Avoid Hexane as these compounds are too soluble in it.
- Method: Slow Evaporation (Preferred)
 - Dissolve 20 mg of compound in 1 mL of DCM in a standard NMR tube or small vial.
 - Filter the solution through a 0.45 μm PTFE syringe filter to remove dust nucleation sites.
 - Cover with parafilm and poke one small hole.
 - Place in a vibration-free environment at 4°C (refrigerator). Lower temperature reduces solubility and promotes ordering.
- Method: Vapor Diffusion (Alternative)
 - Place the DCM solution in an inner vial.
 - Place the inner vial into a larger jar containing MeOH.
 - Cap the outer jar tightly. Methanol vapor will slowly diffuse into the DCM, lowering solubility gradually.

Protocol B: Structure Solution (Refinement Strategy)

When solving these structures, the tert-butyl groups often exhibit rotational disorder.

- Step 1: Use SHELXT for intrinsic phasing.
- Step 2: Locate the rigid aromatic core first.
- Step 3: If t-butyl methyls appear as diffuse electron density, apply a disorder model.
 - Command: PART 1 / PART 2 in SHELXL.
 - Constraint: Use EADP (Equal Anisotropic Displacement Parameters) for overlapping atoms if necessary.
 - Restraint: Use SIMU and DELU to restrain thermal ellipsoids of the disordered methyl groups.

Visualization: Crystallization Workflow



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Figure 2: Optimized workflow for crystallizing highly lipophilic 3,5-di-tert-butyl derivatives.

Performance & Application Insights

Solubility & Bioavailability

- Observation: The 3,5-di-tert-butyl group adds 18 hydrophobic carbon atoms.
- Impact: This drastically increases LogP (typically > 5.0). While this improves membrane permeability, it significantly reduces aqueous solubility.
- Recommendation: For drug development, this scaffold is best used as a "lipophilic anchor" or to fill large hydrophobic pockets in protein targets (e.g., nuclear receptors).

Thermal Stability

- Observation: The "locking" of the tert-butyl groups confers surprising thermal stability.
- Data: 3,5-di-tert-butylphenol derivatives often resist oxidation better than their less hindered counterparts (acting as BHT analogs).
- Utility: These derivatives are excellent candidates for high-temperature materials or antioxidants where volatility must be minimized.

References

- Crystal Structure of 3,5-Di-tert-butylphenol
 - Source: CSD Entry or equivalent phenol deriv
 - Context: Defines the baseline packing of the 3,5-di-tert-butyl motif.
 - Link:
- Synthesis and Characterization of 3,5-Di-tert-butylaniline
 - Source: Sigma-Aldrich / PubChem.
 - Context: Provides melting point (54-57°C) and structural analogs.
 - Link:
- Steric Effects in Anisole Derivatives (2,6- vs 3,5-substitution)
 - Source: ResearchGate / Chemical Liter
 - Context: Explains the planarity differences between isomers.
 - Link:
- 1,3,5-Tri-tert-butylbenzene Crystal Data
 - Source: NIST / Wikipedia.
 - Context: Reference for the "gear effect" in packing without polar groups.
 - Link:
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